

Essential Guide to the Safe Disposal of (1R,3R)-Rsl3

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Compound of Interest

Compound Name: (1R,3R)-Rsl3

Cat. No.: B10825766

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This document provides crucial safety and logistical information for the proper disposal of **(1R,3R)-Rsl3**, a compound utilized by researchers, scientists, and drug development professionals as a negative control for the active ferroptosis-inducing diastereomer (1S,3R)-Rsl3. Adherence to these procedures is vital for maintaining laboratory safety and ensuring environmental compliance.

While a Safety Data Sheet (SDS) for a related compound, (1S,3R)-Rsl3, suggests that smaller quantities may be disposed of with household waste, it is critical to handle all research chemicals with caution and follow established laboratory waste management protocols. Disposal should always comply with local, state, and federal regulations.

Chemical and Physical Properties Relevant to Disposal

Understanding the properties of **(1R,3R)-Rsl3** is fundamental to its safe handling and disposal. The following table summarizes key data points.

Property	Data	Source
Chemical Name	(1R,3R)-Methyl 2-(2-chloroacetyl)-1-(4-(methoxycarbonyl)phenyl)-2,3,4,9-tetrahydro-1H-pyrido[3,4-b]indole-3-carboxylate	[1]
Molecular Formula	C23H21ClN2O5	[1]
Molecular Weight	440.88 g/mol	[1]
Appearance	Crystalline solid	
Solubility	Soluble in DMSO.	
Storage	Store at -20°C.	

Step-by-Step Disposal Protocol for (1R,3R)-Rsl3 Waste

The following protocol outlines the recommended procedure for the disposal of **(1R,3R)-Rsl3** and materials contaminated with it. This process is designed to minimize risk and ensure regulatory compliance.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **(1R,3R)-Rsl3** powder in its original container or a clearly labeled, sealed, and compatible waste container.
 - Contaminated personal protective equipment (PPE) such as gloves and lab coats, as well as consumables like weigh boats and contaminated lab paper, should be placed in a designated, leak-proof hazardous waste container lined with a heavy-duty plastic bag.
- Liquid Waste:

- Solutions containing **(1R,3R)-Rsl3**, primarily dissolved in solvents like DMSO, should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Do not mix this waste stream with other incompatible chemical wastes.
- Sharps Waste:
 - Needles, syringes, or any other sharp objects contaminated with **(1R,3R)-Rsl3** must be disposed of in a designated, puncture-resistant sharps container.

2. Labeling and Storage:

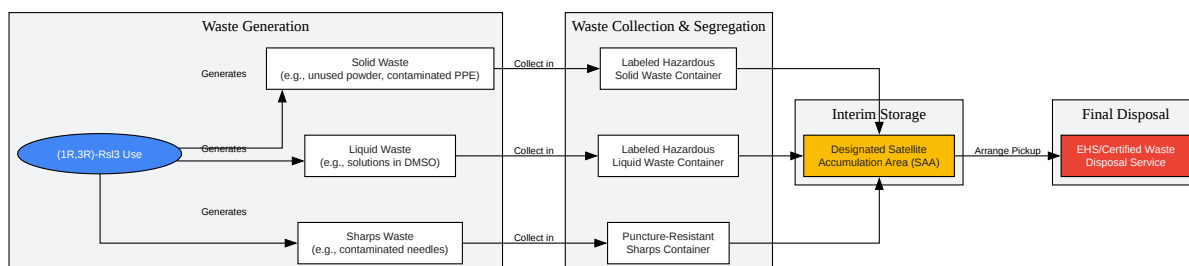
- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**(1R,3R)-Rsl3**," and any associated hazards (e.g., "Toxic").
- Store waste containers in a designated satellite accumulation area (SAA) that is secure and away from general laboratory traffic.
- Ensure containers are kept closed except when adding waste.

3. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal contractor.
- Do not attempt to dispose of **(1R,3R)-Rsl3** waste down the drain or in regular trash.

Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **(1R,3R)-Rsl3** waste streams.



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Figure 1. Workflow for the proper disposal of (1R,3R)-Rsl3 waste.

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References

- 1. axonmedchem.com [axonmedchem.com]
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